

A Comprehensive Guide to the Safe Disposal of Tetrahydrofuran-2-carboxamide

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Compound of Interest

Compound Name: Tetrahydrofuran-2-carboxamide

Cat. No.: B153543

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Navigating the lifecycle of specialized chemical reagents extends beyond their application in research and development. The final step, disposal, is a critical component of laboratory safety and environmental stewardship. This guide provides an in-depth, procedural framework for the proper disposal of **Tetrahydrofuran-2-carboxamide**, ensuring the safety of laboratory personnel and adherence to regulatory standards. Our approach is grounded in the fundamental chemical properties of the compound and established best practices for hazardous waste management.

Core Principles: Hazard Identification and Risk Assessment

Effective disposal begins with a thorough understanding of the substance's inherent risks.

Tetrahydrofuran-2-carboxamide (CAS No. 91470-28-9) is a combustible solid whose hazards stem from its parent structure, tetrahydrofuran (THF), and its carboxamide functional group.^[1]^[2]^[3]^[4]

Key Causality: The primary disposal pathway is dictated by two core properties: its high hazard potential to aquatic environments and the nitrogen content of the amide group. Drain disposal is strictly prohibited, and thermal destruction requires specialized handling.

A summary of the primary hazards is presented below:

Hazard Category	Description	Rationale & Implication for Disposal
Environmental	Water Hazard Class 3 (WGK 3): Highly hazardous to water. [1]	This is the most critical factor for disposal. The compound must not be allowed to enter drains, soil, or surface water. Disposal methods must ensure complete containment and destruction.
Health	Irritant: Causes skin, eye, and respiratory irritation.[2]	Direct contact must be avoided. All handling, including preparation for disposal, requires appropriate Personal Protective Equipment (PPE).
Physical	Combustible Solid: Can burn if ignited.[1]	While not as volatile as its parent, THF, ignition sources should be controlled in the storage and handling area for the waste.
Chemical Reactivity	Peroxide Formation Potential: Like its parent THF, there is a potential, albeit lower for the solid form, to form explosive peroxides over time if exposed to air and light.[5][6][7][8]	Waste containers should be dated, kept tightly sealed, and stored away from light and heat. Prolonged storage of waste is discouraged.
Combustion Products	Nitrogen Oxides (NOx) Formation: Incineration of nitrogen-containing organic compounds produces NOx (e.g., NO, NO ₂), which are atmospheric pollutants.[9][10][11]	Disposal must be conducted by a licensed hazardous waste facility with incinerators equipped with flue-gas scrubbing technology to neutralize NOx emissions.[12][13]

Pre-Disposal Protocol: In-Lab Waste Management

Proper management within the laboratory is the first step in the disposal chain. This ensures safety and compliance while the waste awaits collection.

Step-by-Step Waste Accumulation Procedure:

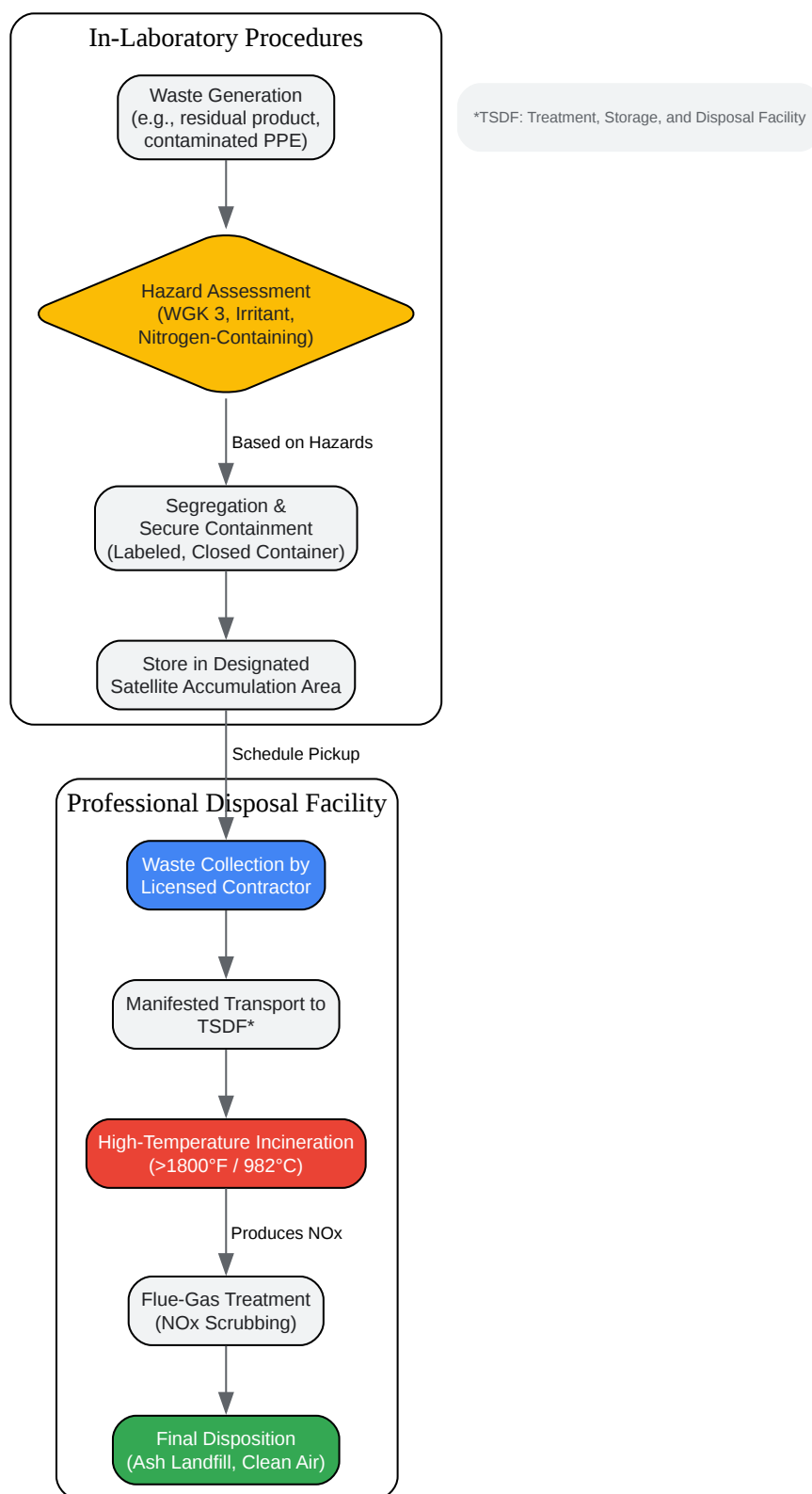
- Select a Designated Waste Container:
 - Choose a container made of a compatible material (e.g., High-Density Polyethylene - HDPE, or the original product container). The container must be in good condition, free of cracks, and have a secure, tightly-sealing lid.[\[14\]](#)[\[15\]](#)
 - Do not use metal containers for any waste stream containing residual solvents or potentially corrosive materials.
- Segregate the Waste Stream:
 - Dedicate a specific container solely for **Tetrahydrofuran-2-carboxamide** and any materials heavily contaminated with it (e.g., weighing papers, contaminated gloves).
 - Causality: Do not mix this waste with other chemical waste streams unless compatibility has been explicitly verified. Incompatible mixtures can lead to dangerous reactions. For example, mixing with strong oxidizing agents should be avoided.[\[7\]](#)[\[8\]](#)
- Properly Label the Container:
 - Immediately affix a "HAZARDOUS WASTE" label to the container.[\[15\]](#)
 - Clearly write the full chemical name: "**Tetrahydrofuran-2-carboxamide**" and its CAS number "91470-28-9". Avoid using abbreviations.
 - Indicate the accumulation start date. This is crucial for tracking and preventing prolonged storage.
- Safe Storage Practices:

- Keep the waste container tightly closed at all times, except when adding waste.[14] This prevents the release of vapors and potential contamination.
- Store the container in a designated Satellite Accumulation Area (SAA) that is under the control of the generator.[15]
- Use secondary containment (e.g., a larger, chemically resistant tub or bin) for the liquid waste container to contain any potential leaks.[6][15]
- Store away from heat, direct sunlight, and ignition sources.[16]

Disposal Pathway: Professional Decommissioning

Due to its hazardous characteristics, **Tetrahydrofuran-2-carboxamide** must be disposed of through a licensed environmental services contractor. On-site chemical neutralization or drain disposal is not a compliant or safe option.

Workflow for Final Disposal:



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Disposal Workflow for **Tetrahydrofuran-2-carboxamide**.

Operational Steps for Professional Disposal:

- **Accumulate Waste:** Follow the in-lab protocol described in Section 2. Do not accumulate more than 10 gallons of hazardous waste in your lab space.[\[15\]](#)
- **Request Pickup:** Contact your institution's Environmental Health and Safety (EHS) office or the designated hazardous waste contractor to schedule a pickup.[\[15\]](#)[\[17\]](#)
- **Provide Documentation:** Accurately describe the waste on the pickup request form, using the full chemical name and CAS number. This information is vital for creating the hazardous waste manifest used for transportation.
- **Hand-off to Professionals:** The licensed contractor will transport the waste to a permitted Treatment, Storage, and Disposal Facility (TSDF). The primary and most effective method of destruction for this compound is high-temperature incineration.[\[9\]](#)

Emergency Procedures: Spill Management

In the event of a spill, prompt and correct action is critical to mitigate exposure and environmental contamination.

- **For a Small Spill (<100g of solid):**
 - Alert personnel in the immediate area and restrict access.
 - Wearing appropriate PPE (nitrile gloves, safety goggles, lab coat), gently cover the spill with an inert absorbent material like sand or vermiculite. Do not use combustible materials like paper towels as the primary absorbent.
 - Carefully sweep the material into a designated hazardous waste container. Use non-sparking tools if there is any risk of ignition.[\[18\]](#)
 - Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.
 - Label the waste container and manage it for disposal as described above.
- **For a Large Spill (>100g) or any spill outside of a containment area:**

- Evacuate the immediate area.
- Alert your supervisor and contact your institution's EHS or emergency response team immediately.[8][17]
- Do not attempt to clean up a large spill yourself.

By adhering to these scientifically-grounded procedures, researchers can ensure that the disposal of **Tetrahydrofuran-2-carboxamide** is managed safely, responsibly, and in full compliance with environmental regulations, thereby building a culture of safety that extends beyond the bench.

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